

# Validating LC-MS/MS results with GC/MS for metabolite identification.

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: ethyl 7-dihydro-1H-purine-2,6-dione

CAS No.: 303969-07-5

Cat. No.: B406921

[Get Quote](#)

## Sources

- [1. LC-MS-based metabolomics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Gas Chromatography–Mass Spectrometry \(GC-MS\) in the Plant Metabolomics Toolbox: GC-MS in Multi-Platform Metabolomics and Integrated Multi-Omics Research \[mdpi.com\]](#)
- [3. Metabolomics by Gas Chromatography-Mass Spectrometry: the combination of targeted and untargeted profiling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Proposed minimum reporting standards for chemical analysis Chemical Analysis Working Group \(CAWG\) Metabolomics Standards Initiative \(MSI\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Validating LC-MS/MS results with GC/MS for metabolite identification.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b406921/docs#validating-lc-ms-ms-results-with-gc-ms-for-metabolite-identification\]](https://www.benchchem.com/product/b406921/docs#validating-lc-ms-ms-results-with-gc-ms-for-metabolite-identification)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)